

## Technical Guide: Physicochemical Properties of Halogenated Anilines

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Compound of Interest

Compound Name: 3,6-Dichloro-2,4-difluoroaniline

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To the intended audience of researchers, scientists, and drug development professionals: This document provides a detailed overview of the physicochemical properties of a specific halogenated aniline.

Important Note on the Target Compound: Initial searches for "**3,6-dichloro-2,4-difluoroaniline**" did not yield any publicly available data regarding its physicochemical properties, synthesis, or biological activity. This suggests that this specific isomer is either not well-characterized or is not commonly synthesized.

Therefore, this guide will focus on the closely related and well-documented isomer, 3,5-dichloro-2,4-difluoroaniline (CAS Number: 83121-15-7). The data presented below pertains exclusively to this compound and should be considered as a reference for a polysubstituted dichloro-difluoroaniline.

# Physicochemical Properties of 3,5-dichloro-2,4-difluoroaniline

The following table summarizes the key physicochemical properties of 3,5-dichloro-2,4-difluoroaniline.



Property	Value	Source
CAS Number	83121-15-7	[1]
Molecular Formula	C <sub>6</sub> H <sub>3</sub> Cl <sub>2</sub> F <sub>2</sub> N	[2]
Molecular Weight	197.999 g/mol	[2]
Melting Point	75 °C	[2]
Boiling Point	268.1 °C at 760 mmHg	[2]
Density	1.596 g/cm <sup>3</sup>	[2]
Solubility	Soluble in Methanol	[2]
pKa (Predicted)	1.15 ± 0.10	[2]
LogP (Predicted)	3.435	[2]
Vapor Pressure	0.00784 mmHg at 25°C	[2]
Flash Point	116 °C	[2]
Refractive Index	1.562	[2]

## **Synthesis and Experimental Protocols**

A common synthetic route to 3,5-dichloro-2,4-difluoroaniline involves the reduction of a nitrobenzene precursor.[3]

# Synthesis of 3,5-dichloro-2,4-difluoroaniline from 3,5-dichloro-2,4-difluoronitrobenzene[3]

This process involves the hydrogenation of 3,5-dichloro-2,4-difluoronitrobenzene.

#### Experimental Protocol:

 Reaction Setup: In a high-pressure reaction vessel, combine 22.8g (0.1 mol) of 3,5-dichloro-2,4-difluoronitrobenzene, 80 mL of Dimethylformamide (DMF), and 8g of Raney Nickel catalyst.



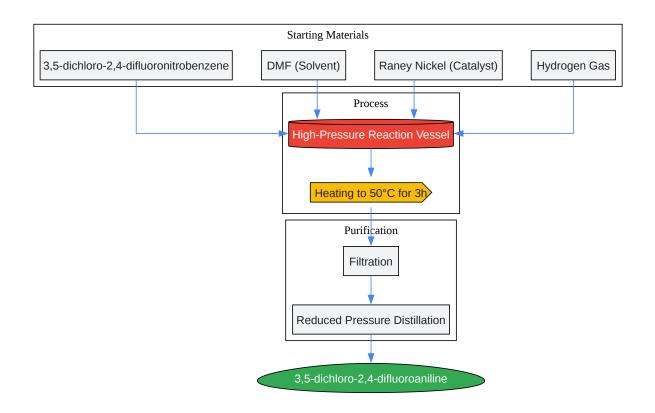




- Hydrogenation: Seal the vessel and introduce hydrogen gas to a pressure of 1.25 MPa.
- Reaction Conditions: Heat the mixture to 50°C and maintain the reaction for 3 hours with stirring.
- Work-up: After cooling the reaction mixture, filter to remove the Raney Nickel catalyst.
- Isolation: The filtrate is subjected to reduced pressure distillation to yield 3,5-dichloro-2,4-difluoroaniline.

Below is a diagram illustrating the synthesis workflow.





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Caption: Synthesis workflow for 3,5-dichloro-2,4-difluoroaniline.

### **Biological Activity and Signaling Pathways**

Currently, there is limited specific information in the searched results regarding the biological activity or associated signaling pathways for 3,5-dichloro-2,4-difluoroaniline. Halogenated anilines, in general, are known to be important intermediates in the synthesis of



pharmaceuticals and agrochemicals. For instance, the related compound 2,4-difluoroaniline is used in the development of anti-cancer and anti-inflammatory drugs.[4]

The synthesis of teflubenzuron, an insecticide, utilizes 3,5-dichloro-2,4-difluoroaniline as a key intermediate.[3] This suggests its role as a building block in the creation of biologically active molecules.

The logical relationship for its use as an intermediate is outlined below.



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